

Preparing AL 8810 Isopropyl Ester Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: *AL 8810 isopropyl ester*

Cat. No.: *B1663052*

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This document provides a detailed guide for the preparation of **AL 8810 isopropyl ester** stock solutions for use in various experimental settings. AL 8810 is a potent and selective antagonist of the prostaglandin F2 α (FP) receptor and its isopropyl ester form is a lipid-soluble prodrug, enhancing its utility in cellular and in vivo studies.^{[1][2]} Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy.

Data Summary

Quantitative data regarding the properties of **AL 8810 isopropyl ester** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	444.6 g/mol	[3][4]
Solubility in DMSO	≥25 mg/mL	[3][4]
Solubility in Ethanol	≥25 mg/mL	[3][4]
Solubility in Dimethyl Formamide	≥25 mg/mL	[4]
Storage of Solid	-20°C	[3][4]
Storage of Stock Solution	-20°C (use within 1 month) or -80°C (use within 6 months)	[4][5]

Experimental Protocols

This section outlines the detailed methodology for preparing a 10 mM stock solution of **AL 8810 isopropyl ester** in DMSO. This is a common starting concentration for subsequent dilutions to working concentrations for various assays.

Materials

- **AL 8810 isopropyl ester** (solid form)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM Stock Solution

- Calculate the required mass of **AL 8810 isopropyl ester**.

- To prepare 1 mL of a 10 mM stock solution, you will need 4.446 mg of **AL 8810 isopropyl ester**.
- Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 444.6 \text{ g/mol} * 1000 \text{ mg/g} = 4.446 \text{ mg/mL}$
- Weigh the **AL 8810 isopropyl ester**.
 - Carefully weigh out the calculated amount of the solid compound using an analytical balance.
 - Transfer the weighed solid into a sterile microcentrifuge tube or vial.
- Add the solvent.
 - Add the desired volume of anhydrous DMSO to the tube containing the solid **AL 8810 isopropyl ester**. For a 10 mM solution, add 1 mL of DMSO for every 4.446 mg of the compound.
- Dissolve the compound.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has dissolved.
 - If the compound does not fully dissolve, you can warm the tube to 37°C in a water bath for a few minutes and vortex again.[4][5] Alternatively, sonication for a short period can also aid in dissolution.
- Aliquot and store the stock solution.
 - Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[4]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

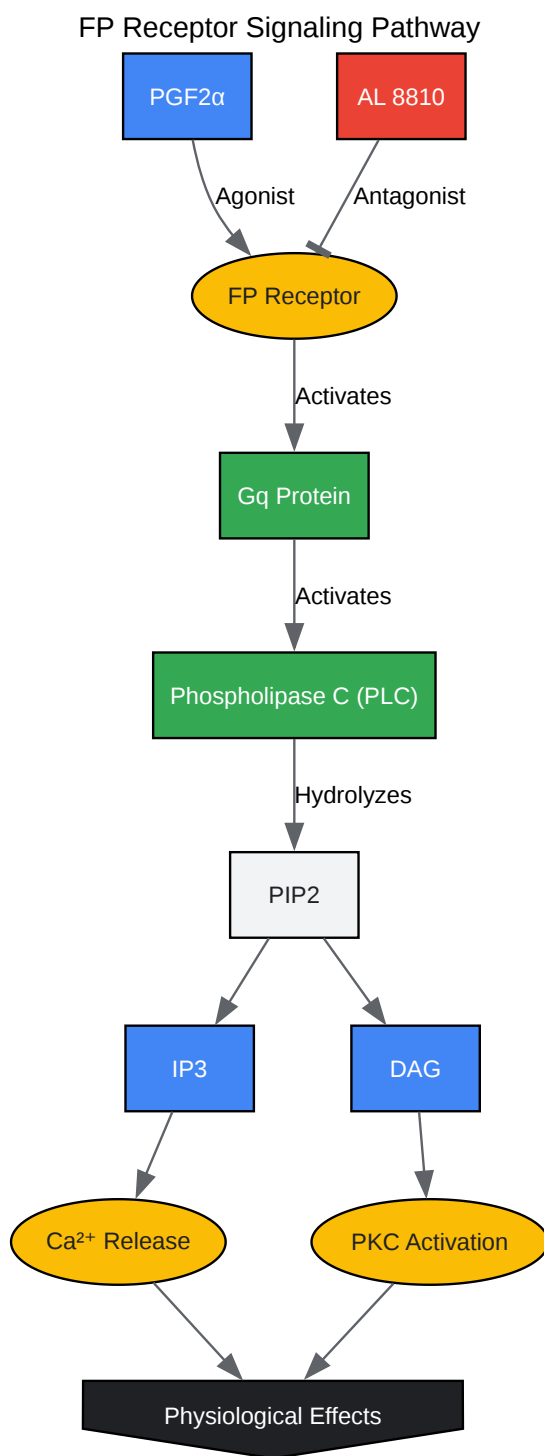
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4]

Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate cell culture medium or buffer. It is recommended to prepare and use the diluted solution on the same day.[5]

Visualizations

Signaling Pathway of FP Receptor Activation

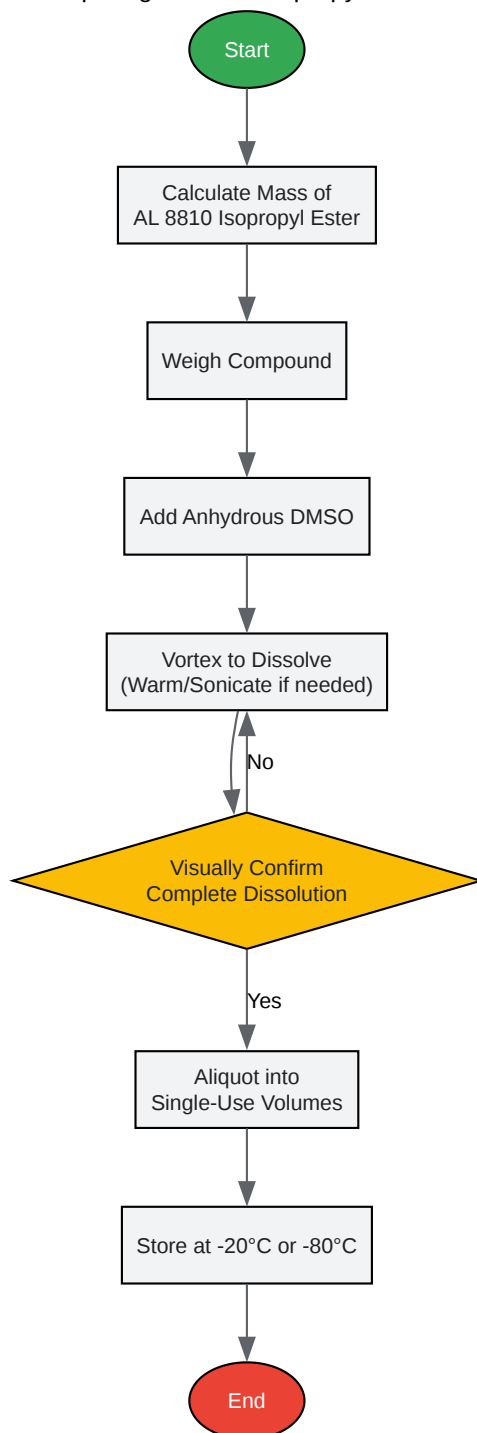


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Caption: FP receptor signaling pathway and the antagonistic action of AL 8810.

Experimental Workflow for Stock Solution Preparation

Workflow for Preparing AL 8810 Isopropyl Ester Stock Solution



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Caption: Step-by-step workflow for preparing **AL 8810 isopropyl ester** stock solution.

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